

FGH10019: Application Notes and Protocols for Metabolic Research

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Compound of Interest

Compound Name: FGH10019

Cat. No.: B15578960

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For Researchers, Scientists, and Drug Development Professionals

Introduction

FGH10019 is a potent and specific small molecule inhibitor of Sterol Regulatory Element-Binding Proteins (SREBPs), with a reported IC₅₀ of 1 μM.^{[1][2]} SREBPs are master transcriptional regulators of lipid and cholesterol homeostasis, playing a critical role in the pathophysiology of various metabolic diseases, including non-alcoholic fatty liver disease (NAFLD), insulin resistance, and obesity.^[3] By inhibiting the activation of SREBPs, **FGH10019** offers a promising tool to investigate the role of de novo lipogenesis and cholesterol synthesis in these metabolic disorders and to explore its therapeutic potential. These application notes provide detailed experimental designs and protocols for researchers utilizing **FGH10019** in metabolic research.

Mechanism of Action

FGH10019 inhibits the activation of SREBPs.^[1] Under normal conditions, SREBPs are synthesized as inactive precursors bound to the endoplasmic reticulum (ER) membrane. Upon stimulation by signals such as low cellular sterol levels or insulin, the SREBP-SCAP complex translocates to the Golgi apparatus, where it is proteolytically cleaved by Site-1 and Site-2

proteases (S1P and S2P). This cleavage releases the N-terminal active fragment of SREBP, which then translocates to the nucleus to activate the transcription of genes involved in fatty acid and cholesterol synthesis.[4][5] **FGH10019** is believed to interfere with this activation process, thereby reducing the levels of nuclear SREBP and downregulating the expression of its target genes.

Data Presentation

The following tables summarize hypothetical quantitative data based on expected outcomes from the described protocols when studying the effects of **FGH10019** in relevant metabolic models.

Table 1: In Vitro Efficacy of **FGH10019** on Hepatic Steatosis Model (HepG2 cells)

Parameter	Vehicle Control	FGH10019 (1 μ M)	FGH10019 (5 μ M)	FGH10019 (10 μ M)
Intracellular Triglyceride Content (μ g/mg protein)	25.4 $\pm$ 2.1	18.2 $\pm$ 1.5	12.5 $\pm$ 1.1**	8.9 $\pm$ 0.9***
De Novo Lipogenesis (% of control)	100	65.3 $\pm$ 5.8	42.1 $\pm$ 4.5	25.7 $\pm$ 3.3***
Fatty Acid Synthase (FASN) mRNA expression (fold change)	1.0	0.6 $\pm$ 0.08*	0.3 $\pm$ 0.05	0.15 $\pm$ 0.03
Acetyl-CoA Carboxylase (ACC) mRNA expression (fold change)	1.0	0.7 $\pm$ 0.09*	0.4 $\pm$ 0.06**	0.2 $\pm$ 0.04
Glucose Uptake (pmol/min/mg protein)	150.2 $\pm$ 12.5	145.8 $\pm$ 11.9	142.3 $\pm$ 10.8	138.9 $\pm$ 11.2
Insulin-stimulated Akt phosphorylation (p-Akt/total Akt)	2.5 $\pm$ 0.3	2.6 $\pm$ 0.4	2.8 $\pm$ 0.3	3.1 $\pm$ 0.5*

*p < 0.05, **p < 0.01, ***p < 0.001 vs. Vehicle Control. Data are presented as mean $\pm$ SD.

Table 2: In Vivo Efficacy of **FGH10019** in a Diet-Induced Obesity Mouse Model

Parameter	Control Diet	High-Fat Diet (HFD) + Vehicle	High-Fat Diet (HFD) + FGH10019 (10 mg/kg)
Body Weight (g)	25.2 ± 1.8	42.5 ± 3.1	35.8 ± 2.5
Liver Weight (g)	1.1 ± 0.1	2.5 ± 0.3	1.8 ± 0.2
Liver Triglyceride Content (mg/g tissue)	15.3 ± 2.2	85.6 ± 9.8	42.1 ± 7.5
Plasma Glucose (mg/dL)	95 ± 8	155 ± 15	120 ± 12*
Plasma Insulin (ng/mL)	0.8 ± 0.2	2.5 ± 0.5	1.5 ± 0.3**
HOMA-IR	1.8 ± 0.4	9.5 ± 1.8	4.4 ± 0.9**
Plasma Cholesterol (mg/dL)	80 ± 7	150 ± 12	110 ± 10**
FASN mRNA expression in Liver (fold change vs. Control)	1.0	3.5 ± 0.5	1.5 ± 0.3

*p < 0.05, **p < 0.01, ***p < 0.001 vs. HFD + Vehicle. Data are presented as mean ± SD.

Experimental Protocols

In Vitro Protocol: Assessment of FGH10019 on Lipogenesis in Hepatocytes

This protocol details the methodology to assess the effect of **FGH10019** on de novo lipogenesis in a human hepatocyte cell line (e.g., HepG2).

Materials:

- HepG2 cells

- DMEM with high glucose
- Fetal Bovine Serum (FBS)
- **FGH10019**
- DMSO (vehicle)
- [1,2-¹⁴C]-Acetic acid, sodium salt
- Insulin
- Lipid extraction solution (e.g., hexane:isopropanol 3:2)
- Scintillation cocktail and counter
- Reagents for triglyceride quantification assay
- Reagents for RNA extraction and qRT-PCR

Procedure:

- Cell Culture and Treatment:
 - Culture HepG2 cells in DMEM with 10% FBS.
 - Seed cells in 6-well plates and grow to 80-90% confluency.
 - Induce lipogenesis by incubating cells in high-glucose media supplemented with insulin (100 nM) for 24 hours.
 - Treat cells with varying concentrations of **FGH10019** (e.g., 1, 5, 10 μM) or vehicle (DMSO) for another 24 hours.
- De Novo Lipogenesis Assay:
 - During the last 4 hours of treatment, add [¹⁴C]-acetic acid (1 μCi/mL) to each well.
 - Wash cells twice with ice-cold PBS.

- Lyse the cells and extract total lipids using a suitable organic solvent.[6]
- Measure the radioactivity of the lipid extract using a scintillation counter to quantify the incorporation of radiolabeled acetate into newly synthesized lipids.
- Intracellular Triglyceride Quantification:
 - After treatment, wash cells with PBS and lyse them.
 - Use a commercial triglyceride quantification kit to measure intracellular triglyceride levels, normalized to total protein content.
- Gene Expression Analysis:
 - Extract total RNA from treated cells.
 - Perform quantitative real-time PCR (qRT-PCR) to analyze the expression of key lipogenic genes such as FASN and ACC.

In Vivo Protocol: Evaluation of FGH10019 in a Diet-Induced Obesity Mouse Model

This protocol outlines an in vivo study to evaluate the therapeutic potential of **FGH10019** in a mouse model of metabolic syndrome.

Materials:

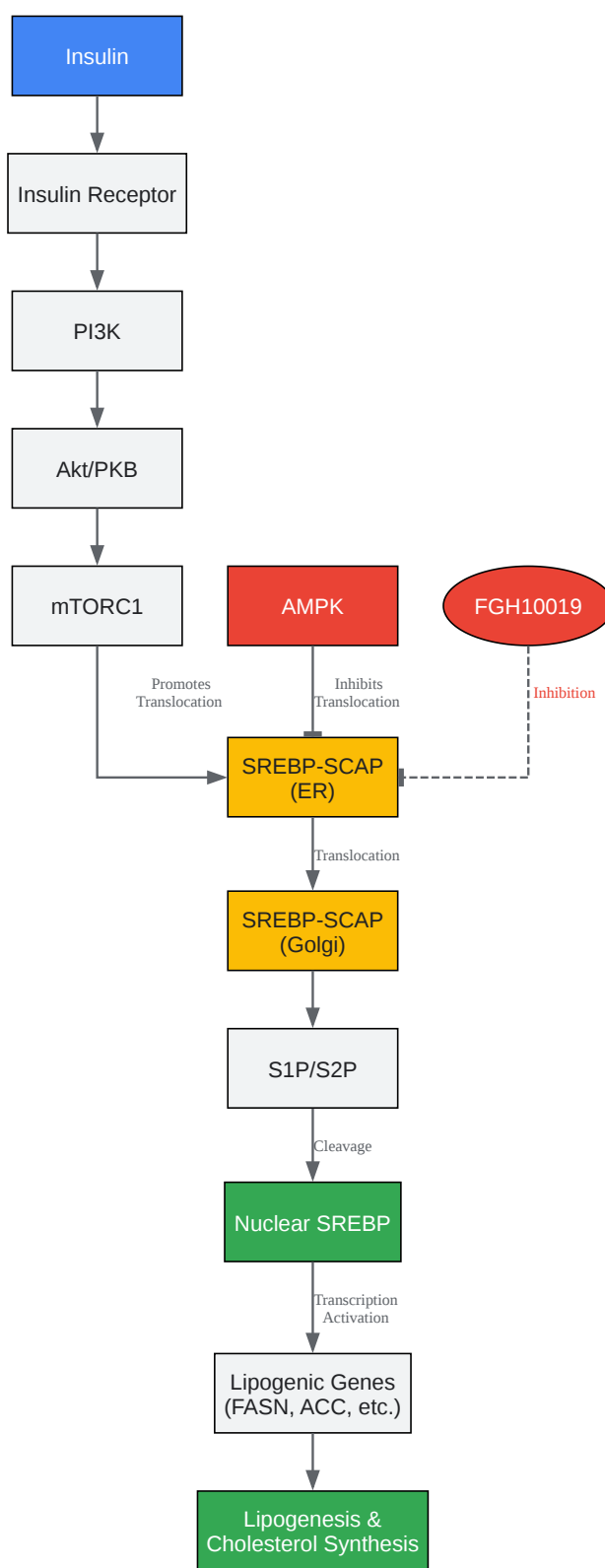
- C57BL/6J mice
- Control diet and High-Fat Diet (HFD)
- **FGH10019**
- Vehicle for oral gavage (e.g., 0.5% carboxymethylcellulose)
- Equipment for oral gavage, blood collection, and tissue harvesting
- Kits for measuring plasma glucose, insulin, cholesterol, and triglycerides

- Reagents for liver lipid extraction and quantification
- Reagents for RNA extraction and qRT-PCR from liver tissue

Procedure:

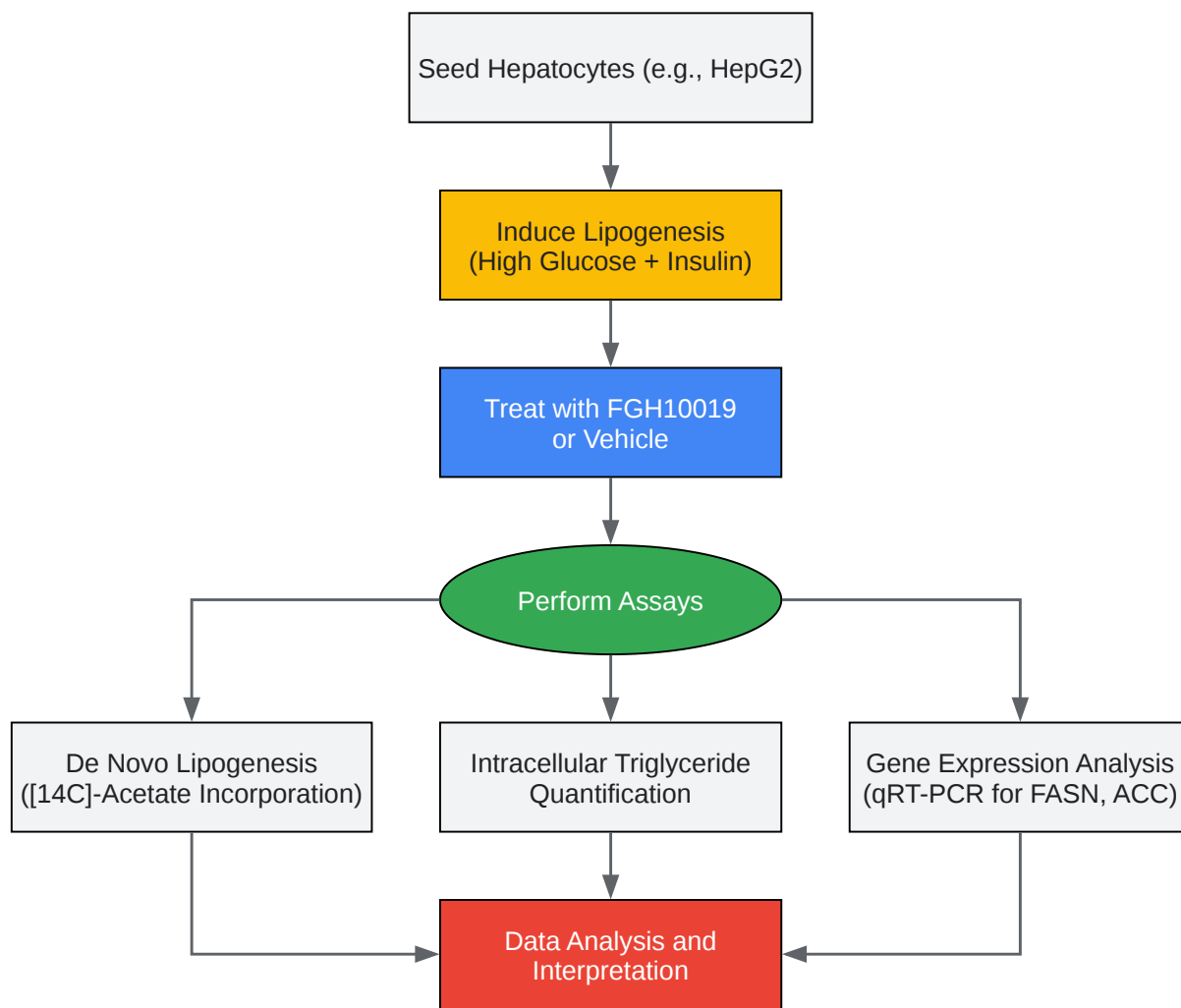
- Animal Model and Treatment:
 - Induce obesity and insulin resistance in C57BL/6J mice by feeding them an HFD for 8-12 weeks. A control group will be fed a standard chow diet.
 - After the induction period, randomize the HFD-fed mice into two groups: vehicle control and **FGH10019** treatment (e.g., 10 mg/kg/day via oral gavage).
 - Treat the mice for 4-8 weeks, monitoring body weight and food intake regularly.
- Metabolic Phenotyping:
 - Perform glucose tolerance tests (GTT) and insulin tolerance tests (ITT) at the end of the treatment period to assess glucose homeostasis and insulin sensitivity.
 - Collect blood samples to measure plasma levels of glucose, insulin, triglycerides, and cholesterol.
- Tissue Collection and Analysis:
 - At the end of the study, euthanize the mice and harvest tissues, including the liver and adipose tissue.
 - Measure liver weight and extract lipids to quantify hepatic triglyceride and cholesterol content.
 - Extract RNA from liver tissue to analyze the expression of SREBP target genes involved in lipogenesis and cholesterol synthesis.

Mandatory Visualizations



SREBP Signaling Pathway and FGH10019 Inhibition

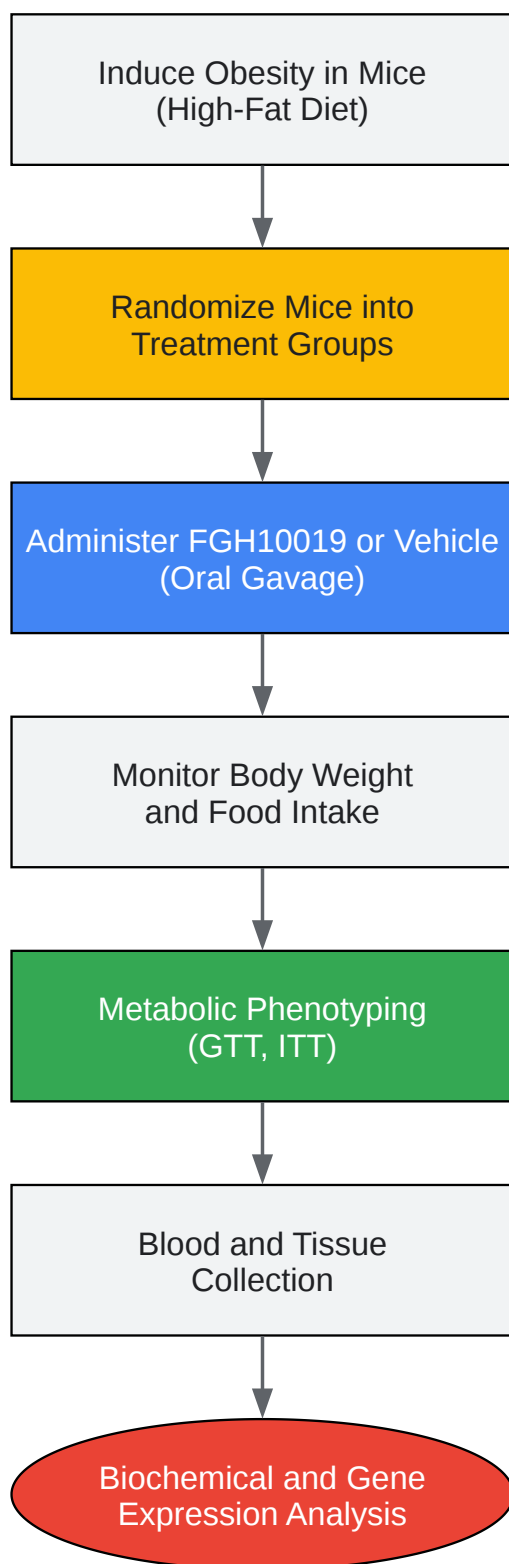
[Click to download full resolution via product page](#)Caption: SREBP signaling pathway and **FGH10019** inhibition.



In Vitro Experimental Workflow for FGH10019

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Caption: In Vitro experimental workflow for **FGH10019**.



In Vivo Experimental Workflow for FGH10019

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Caption: In Vivo experimental workflow for **FGH10019**.

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